

Technical Support Center: Synthesis of 4-(2-Bromophenethyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Bromophenethyl)morpholine

CAS No.: 736991-23-4

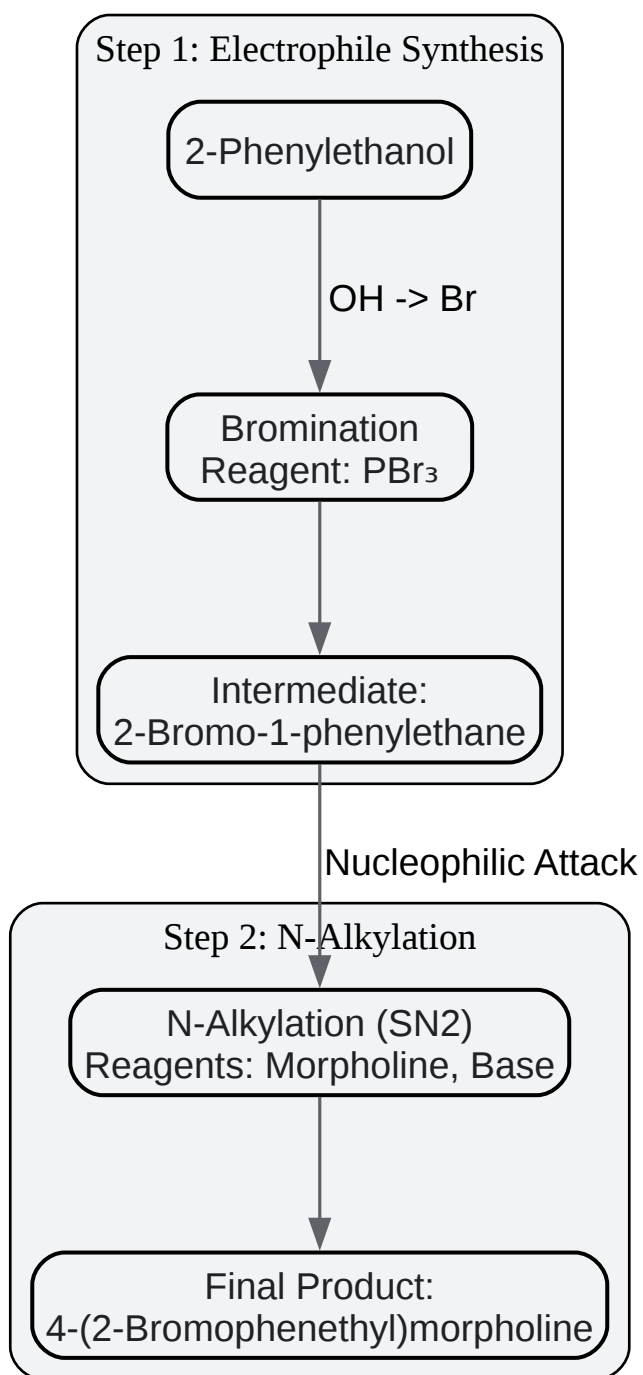
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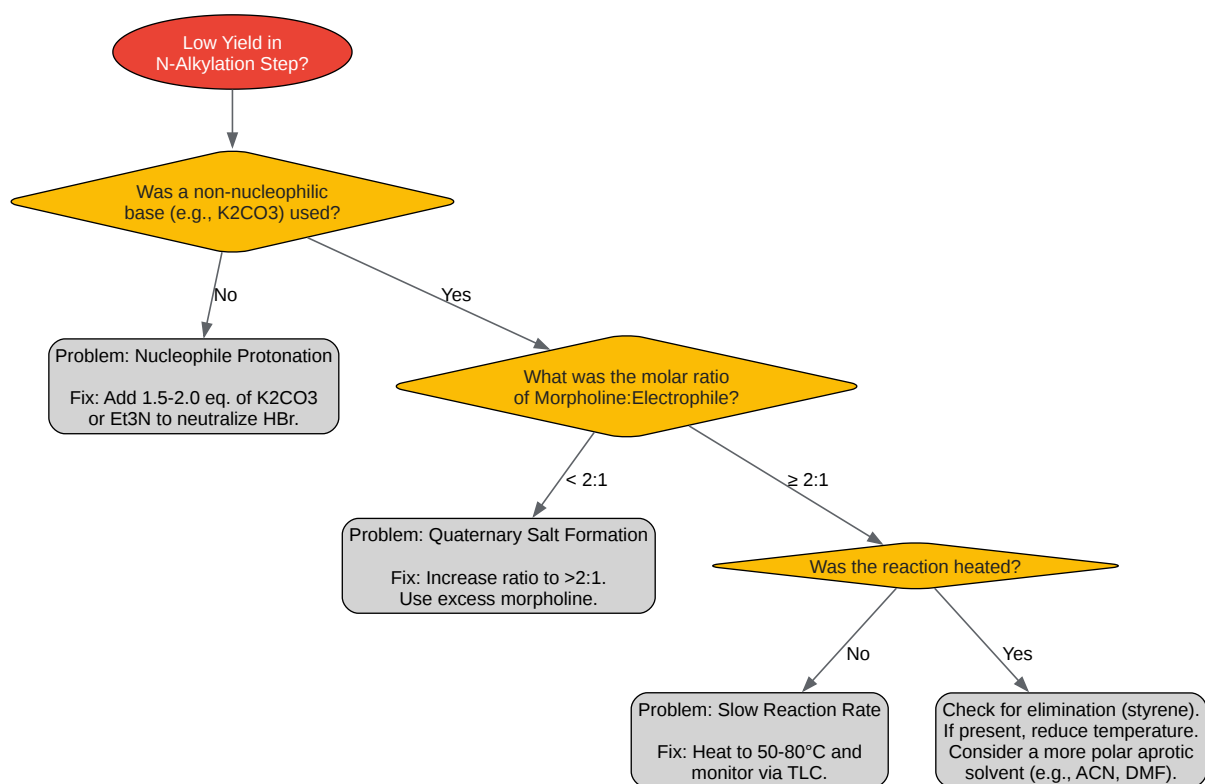
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Welcome to the technical support guide for the synthesis of **4-(2-Bromophenethyl)morpholine**. This document is designed for researchers, chemists, and drug development professionals to provide in-depth troubleshooting advice and answers to frequently encountered challenges during this two-step synthesis. Our focus is on enhancing yield, purity, and experimental reproducibility by explaining the chemical principles behind each recommendation.

I. Overview of the Synthetic Pathway

The synthesis of **4-(2-Bromophenethyl)morpholine** is typically achieved via a two-step process. First, a suitable starting material, 2-phenylethanol, is converted to the key electrophilic intermediate, 2-bromo-1-phenylethane. Second, this intermediate undergoes a nucleophilic substitution reaction with morpholine to yield the final product. While conceptually straightforward, optimizing the yield and minimizing side reactions at each stage is critical for success.





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